

An In-depth Technical Guide on the Solubility and Stability of o-Tolylthiourea

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Compound of Interest

Compound Name: o-Tolylthiourea

Cat. No.: B1334601

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **o-Tolylthiourea**. Due to the limited availability of specific quantitative data for **o-Tolylthiourea**, this guide also includes information on related compounds and general testing methodologies to provide a broader context for researchers.

Physicochemical Properties of o-Tolylthiourea

o-Tolylthiourea is an organic compound with the chemical formula $C_8H_{10}N_2S$.^{[1][2]} It is a derivative of thiourea with a tolyl group at one of the nitrogen atoms.

Property	Value	Reference
Molecular Formula	$C_8H_{10}N_2S$	^{[1][2]}
Molecular Weight	166.24 g/mol	^{[1][2]}
CAS Number	614-78-8	^{[1][2]}
Melting Point	154-156 °C	^[3]

Solubility Data

Quantitative solubility data for **o-Tolylthiourea** in various solvents and at different temperatures is not readily available in the published literature. However, some qualitative information and

data for the isomeric p-Tolylthiourea can provide some insights.

Qualitative Solubility:

- p-Tolylthiourea: Described as having "almost transparency in hot Methanol," suggesting that solubility increases with temperature in this solvent.

It is important to note that the solubility of the ortho isomer may differ significantly from the para isomer due to steric hindrance and differences in crystal lattice energy.

General Solubility Considerations:

The solubility of a compound like **o-Tolylthiourea** is influenced by factors such as the polarity of the solvent, temperature, and the presence of other solutes. Generally, thiourea and its derivatives exhibit solubility in polar organic solvents.

Stability Data

o-Tolylthiourea is reported to be "stable under proper conditions".^[4] However, it is incompatible with oxidizing agents.^[4] Upon decomposition, it can release hazardous products.

3.1. Thermal Stability

Studies on thiourea derivatives indicate that they generally degrade at temperatures significantly higher than ambient temperature.^[5] The thermal decomposition of **o-Tolylthiourea** can produce hazardous fumes.^[6]

- Hazardous Decomposition Products: Carbon dioxide, Carbon monoxide, Nitrogen oxides (NO_x), and Sulfur oxides.^[4]

3.2. Photostability

Specific photostability studies on **o-Tolylthiourea** are not widely published. However, related compounds like phenylthiourea derivatives have been investigated as photostabilizers, suggesting that the thiourea moiety can be susceptible to photodegradation.

3.3. Chemical Stability

- Incompatibility: **o-Tolylthiourea** is incompatible with oxidizing agents.[4]
- Reactivity: No special reactivity has been reported under normal conditions.[4]

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **o-Tolylthiourea** can be adapted from general guidelines for organic compounds and active pharmaceutical ingredients (APIs).

4.1. Solubility Determination Protocol

A common method for determining the solubility of a solid in a liquid is the shake-flask method.

- Preparation: Prepare a series of vials for each solvent to be tested.
- Addition of Compound: Add an excess amount of **o-Tolylthiourea** to each vial.
- Addition of Solvent: Add a known volume of the selected solvent to each vial.
- Equilibration: Seal the vials and place them in a constant temperature shaker bath. Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Sample Collection and Analysis: After equilibration, allow the undissolved solid to settle. Carefully withdraw an aliquot of the supernatant.
- Quantification: Analyze the concentration of **o-Tolylthiourea** in the aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Reporting: Express the solubility in terms of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

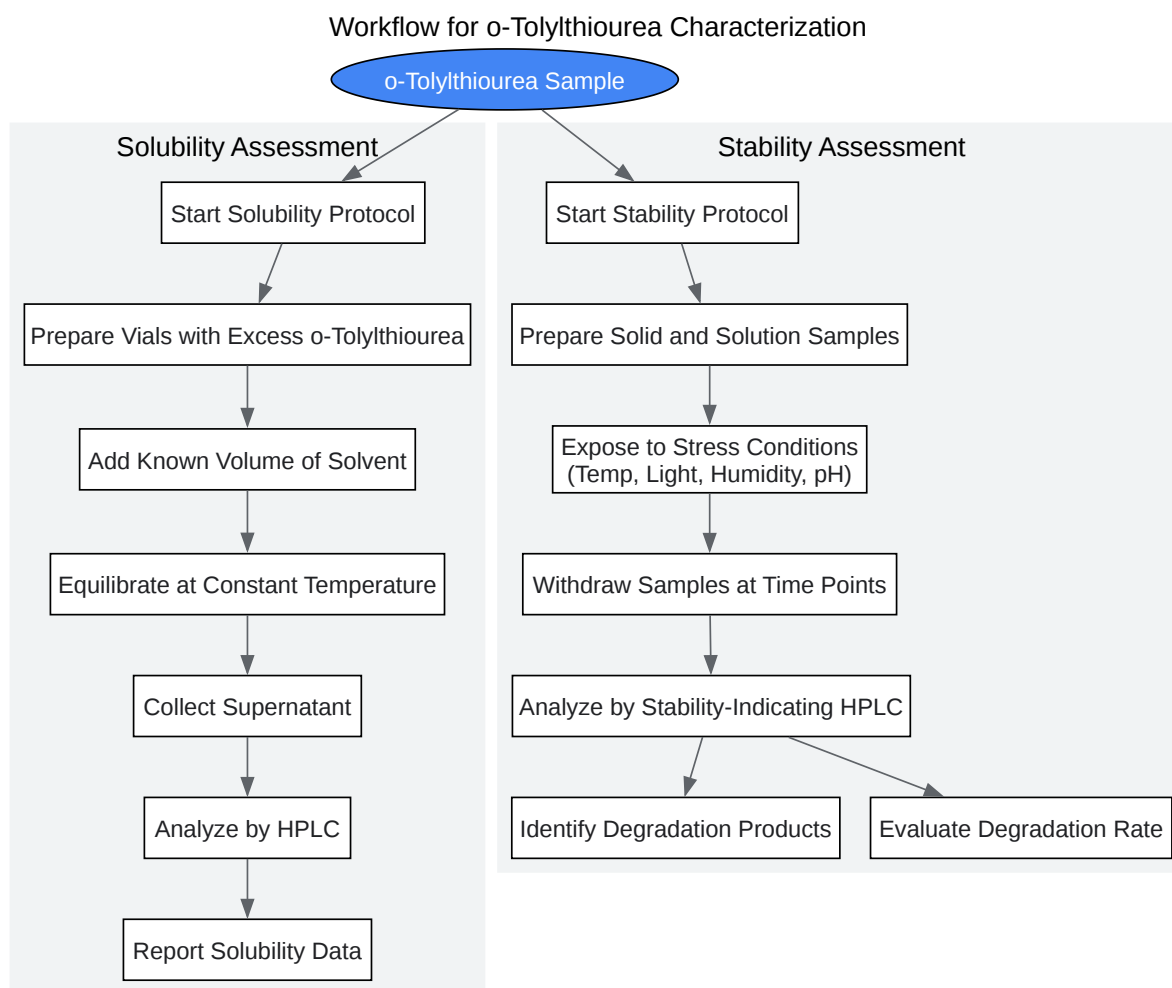
4.2. Stability Testing Protocol

Stability testing should evaluate the impact of temperature, humidity, light, and pH on the integrity of **o-Tolylthiourea**.

- Sample Preparation: Prepare multiple samples of **o-Tolylthiourea**, both as a solid and in solution (in relevant solvents).
- Stress Conditions:
 - Thermal Stability: Store samples at elevated temperatures (e.g., 40°C, 60°C, 80°C) for a defined period.
 - Photostability: Expose samples to a controlled light source (e.g., Xenon lamp) that mimics sunlight, alongside dark controls.^[7]
 - Humidity Stability: Store solid samples in humidity chambers at controlled relative humidity levels (e.g., 75% RH).
 - pH Stability: Prepare solutions of **o-Tolylthiourea** in buffers of varying pH (e.g., pH 2, 7, 9) and monitor for degradation.
- Time Points: Withdraw samples at predetermined time intervals (e.g., 0, 1, 3, 6, 12 months).
- Analysis: Analyze the withdrawn samples for the remaining concentration of **o-Tolylthiourea** and the formation of any degradation products using a stability-indicating analytical method (e.g., HPLC).
- Data Evaluation: Determine the rate of degradation and identify any major degradation products.

Visualizations

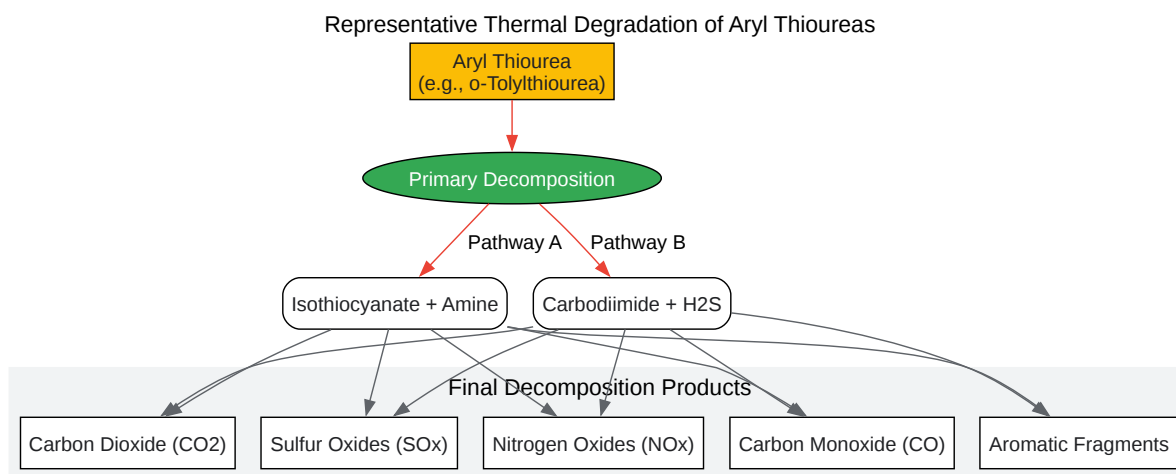
5.1. Experimental Workflow for Solubility and Stability Testing



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Caption: A generalized workflow for determining the solubility and stability of **o-Tolylthiourea**.

5.2. Postulated Thermal Degradation Pathway for Aryl Thioureas



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Caption: A postulated thermal degradation pathway for aryl thioureas, including **o-Tolylthiourea**.

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